

Application Note: Preparation of Meleagrins Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: Meleagrins

Cat. No.: B1676177

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Meleagrins is a fungal alkaloid derived from *Penicillium* species, recognized for its diverse biological activities, including antitumor, antibiotic, and anti-inflammatory properties.[1][2] It has been shown to exhibit cytotoxic effects against various human cancer cell lines, such as breast, lung, and leukemia cancer cells.[2][3] The mechanism of action involves the modulation of several key signaling pathways, including the inhibition of c-Met signaling and the activation of the Nrf2/HO-1 antioxidant pathway.[2][3][4] Given its poor water solubility, preparing a concentrated stock solution in an appropriate organic solvent is a critical first step for its use in cell culture-based assays.[1]

This document provides a detailed protocol for the preparation, storage, and handling of **Meleagrins** stock solutions to ensure reproducibility and accuracy in experimental results.

Meleagrins Properties

A summary of the key chemical and physical properties of **Meleagrins** is provided below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₃ N ₅ O ₄	[1][5]
Molecular Weight	433.5 g/mol	[1][5]
CAS Number	71751-77-4	[1][4]
Appearance	Pale-yellow solid/crystal	[2][4]
Purity (Typical)	>95% by HPLC	[1]
Solubility	Soluble in DMSO, ethanol, methanol, DMF. Poor water solubility.	[1]
Long-Term Storage	-20°C, protected from light	[1][4]

Experimental Protocol: Preparing a 20 mM Meleagrins Stock Solution

This protocol describes the preparation of a 20 mM stock solution of **Meleagrins** in sterile Dimethyl Sulfoxide (DMSO), a common concentration used for in vitro studies.[3]

Materials

- **Meleagrins** powder (purity >95%)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials (amber or wrapped in foil)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filter-barrier pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- **Meleagrín** is a bioactive compound; handle with care. Avoid inhalation of powder and direct contact with skin or eyes.
- Work in a chemical fume hood when handling the powder and a laminar flow hood for all sterile procedures.
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Always wear appropriate gloves.
- Consult the Safety Data Sheet (SDS) for **Meleagrín** and DMSO before starting.

Procedure

- Calculate the Required Mass:
 - To prepare a 20 mM stock solution, the required mass of **Meleagrín** must be calculated. The formula to use is: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example Calculation for 1 mL of a 20 mM stock:
 - $\text{Mass (mg)} = 0.020 \text{ mol/L} \times 0.001 \text{ L} \times 433.5 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.335 \text{ mg}$
 - Accurately weigh out 4.335 mg of **Meleagrín** powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed **Meleagrín** powder to a sterile microcentrifuge tube or vial.
 - Working in a laminar flow hood, add 1 mL of sterile, cell culture-grade DMSO to the tube.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particulates.

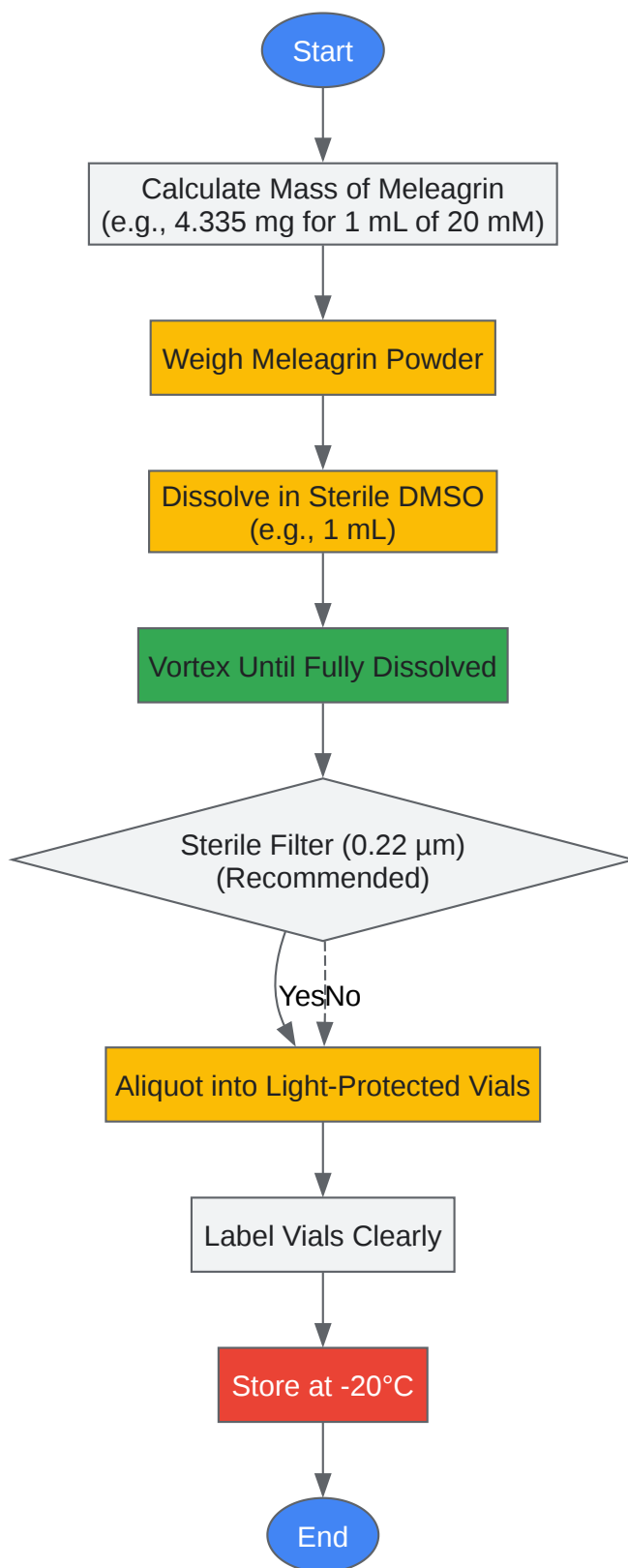
- Sterilization (Optional but Recommended):
 - To ensure the stock solution is free of microbial contaminants, it can be sterilized by filtration.
 - Using a sterile syringe, draw up the **Meleagrín**-DMSO solution.
 - Attach a 0.22 μm syringe filter (ensure it is compatible with DMSO) to the syringe.
 - Dispense the solution through the filter into a new, sterile, light-protected vial.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile, amber, or foil-wrapped cryovials.^[6]
 - Clearly label each aliquot with the compound name ("**Meleagrín**"), concentration (20 mM in DMSO), preparation date, and your initials.
 - Store the aliquots at -20°C for long-term storage.^{[1][4]} A working aliquot may be kept at 4°C for short-term use, as was done in one study where it was prepared twice a week.^{[2][3]}

Quality Control

- Solubility Check: After vortexing, ensure the solution is clear and free of any precipitate.
- Final Concentration in Media: When diluting the stock solution into your cell culture medium, ensure the final concentration of DMSO does not exceed a level that is toxic to your specific cell line (typically $\leq 0.5\%$). For example, a 1:1000 dilution of a 20 mM stock yields a 20 μM working concentration with a final DMSO concentration of 0.1%.

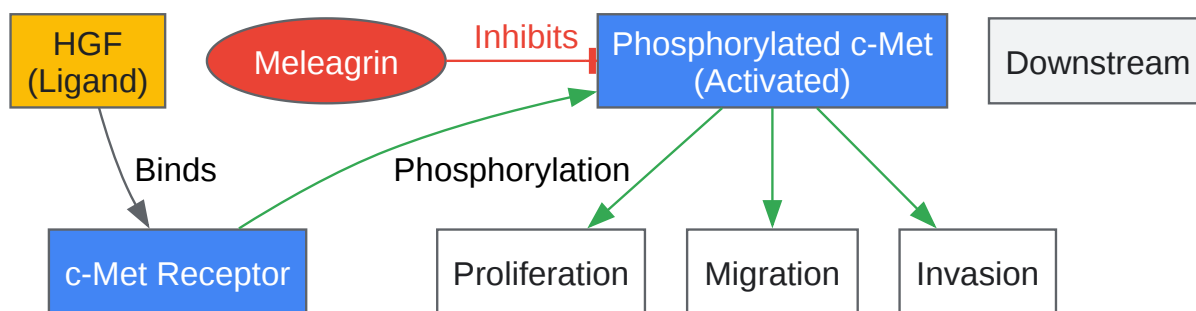
Visualizations

Experimental Workflow Diagram



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Caption: Workflow for preparing a **Meleagrín** stock solution.

Meleagrins Signaling Pathway Diagram: Inhibition of c-Met

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Caption: **Meleagrins** inhibits HGF-induced c-Met phosphorylation.

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- To cite this document: BenchChem. [Application Note: Preparation of Meleagrins Stock Solutions for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676177#preparing-meleagrins-stock-solutions-for-cell-culture\]](https://www.benchchem.com/product/b1676177#preparing-meleagrins-stock-solutions-for-cell-culture)

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